

Vidofludimus laboratory parameter monitoring

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Compound Focus: Vidofludimus

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Laboratory Parameter Monitoring Guide

The table below summarizes key laboratory parameters to monitor based on available clinical trial data.

Parameter	Recommended Monitoring	Rationale & Clinical Findings
Urinalysis (Hematuria)	Baseline & periodic monitoring; increased vigilance at higher doses.	Dose-related, transient hematuria observed at high doses (≥ 70 mg of previous free acid form) in early studies [1].

| **Liver Enzymes** (ALT, AST) | Baseline & periodic monitoring. | No clear increase vs. placebo in phase 2 RRMS trials [2]. Monitoring is a standard precaution for immunomodulatory drugs. | | **Serum Uric Acid** | Consider baseline check. | High doses in early phase 1 trials were associated with lowered serum uric acid levels [1]. | | **Complete Blood Count (CBC)** | Baseline & periodic monitoring. | No clear increase in neutropenia or infections vs. placebo in phase 2 trials [2]. A similar drug (teriflunomide) can cause neutropenia. |

Mechanisms of Action & Experimental Context

Understanding **vidofludimus**'s mechanisms of action provides crucial context for its safety profile and ongoing research.

Vidofludimus calcium (IMU-838) has a **dual mechanism of action** [3]:

- **DHODH Inhibition:** As a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH), it blocks the *de novo* synthesis of pyrimidines, which are essential for the rapid proliferation of activated immune cells (lymphocytes). This provides an anti-inflammatory effect [1].
- **Nurr1 Activation:** It also acts as an activator of the Nurr1 pathway, which is believed to provide direct and indirect neuroprotective effects, a property that differentiates it from other DHODH inhibitors like teriflunomide [3].

This distinct profile may explain its favorable safety and tolerability in clinical trials, with an adverse event profile similar to placebo and without the elevated liver enzyme or neutropenia concerns associated with teriflunomide [2] [3].

Key Considerations for Researchers

- **Dose Dependency:** Laboratory abnormalities, particularly hematuria, appear to be dose-dependent [1]. The clinical development program has since progressed with doses at or below 45 mg daily, which have demonstrated a favorable safety profile [2] [4].
- **Ongoing Research:** **Vidofludimus** is currently in Phase 3 clinical trials for relapsing multiple sclerosis (the ENSURE program) [4]. The most comprehensive and final laboratory monitoring guidelines will be established upon completion of these trials and any subsequent regulatory review.

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